

Application Notes and Protocol for Dyeing Polyester Fibers with Disperse Blue 148

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Compound of Interest

Compound Name: Disperse Blue 148

Cat. No.: B1663511

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These application notes provide a comprehensive protocol for the dyeing of polyester fibers with **Disperse Blue 148**, a common disperse dye used for synthetic fibers. The protocol is based on the high-temperature exhaust dyeing method, which is a standard and effective technique for achieving deep and vibrant shades on polyester.

Overview

Disperse dyes, including **Disperse Blue 148**, are non-ionic dyes with low water solubility. They are designed to dye hydrophobic fibers like polyester by diffusing into the fiber structure at high temperatures.^{[1][2]} The high-temperature dyeing method, typically carried out at 130°C in a pressurized dyeing machine, facilitates the swelling of the polyester fibers, allowing the dye molecules to penetrate and become trapped within the polymer matrix.^{[1][2][3]} Proper control of dyeing parameters such as temperature, time, and pH is crucial for achieving level dyeing and optimal fastness properties. The use of auxiliary chemicals like dispersing agents, leveling agents, and pH buffers is also essential for a successful dyeing process.^{[4][5][6]}

Quantitative Data Summary

The following tables summarize the key quantitative data for the dyeing of polyester fibers with **Disperse Blue 148**.

Table 1: Physicochemical Properties of **Disperse Blue 148**

Property	Value
C.I. Name	Disperse Blue 148
CAS Number	52239-04-0, 61968-29-4[7][8][9]
Molecular Formula	C19H19N5O4S[8][9]
Molecular Weight	413.45 g/mol [9]
Shade	Reddish Blue[9]

Table 2: Recommended Dyeing Parameters for Polyester

Parameter	Recommended Value
Dye Concentration (% owf*)	0.5 - 3.0 (depending on desired shade depth)[3]
Liquor Ratio	1:10 to 1:20
pH	4.5 - 5.5 (adjusted with acetic acid)[2][3]
Dispersing Agent	1.0 - 2.0 g/L[3][6]
Leveling Agent	0.5 - 1.0 g/L
Dyeing Temperature	130°C[1][2][3]
Dyeing Time at 130°C	30 - 60 minutes[3]
Temperature Rise Rate	1 - 2°C/minute
Cooling Rate	1 - 2°C/minute

*% owf: on the weight of the fiber

Table 3: Fastness Properties of **Disperse Blue 148** on Polyester

Fastness Property	ISO Test Method	Rating (1-5, 5 is best)
Light Fastness	ISO 105-B02	5-6[9]
Washing Fastness (Staining)	ISO 105-C06	4[9]
Washing Fastness (Fading)	ISO 105-C06	4-5[9]
Perspiration Fastness (Staining)	ISO 105-E04	4[9]
Perspiration Fastness (Fading)	ISO 105-E04	4-5[9]
Sublimation Fastness	ISO 105-P01	3-4[10]
Rubbing/Crocking Fastness	ISO 105-X12	Generally good to very good[11]

Experimental Protocol: High-Temperature Exhaust Dyeing

This protocol details the step-by-step procedure for dyeing polyester fibers with **Disperse Blue 148** using a laboratory-scale high-temperature dyeing apparatus.

3.1. Materials and Reagents

- Polyester fiber/fabric
- **Disperse Blue 148**
- Dispersing agent (e.g., a lignosulfonate-based or naphthalene sulfonate condensate product)
- Leveling agent (optional, for pale to medium shades)
- Acetic acid (glacial or diluted)
- Sodium hydrosulfite
- Sodium hydroxide

- Deionized or soft water

3.2. Equipment

- High-temperature, high-pressure laboratory dyeing machine
- Beakers and graduated cylinders
- Magnetic stirrer and stir bar
- pH meter
- Analytical balance
- Drying oven

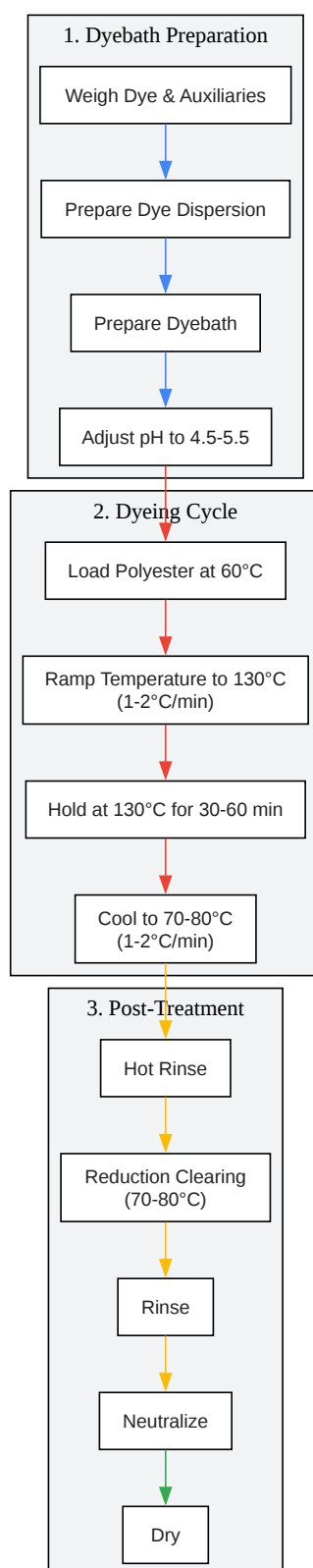
3.3. Procedure

- Preparation of the Dyebath:
 - Calculate the required amounts of dye and auxiliary chemicals based on the weight of the polyester material and the desired liquor ratio.
 - In a beaker, create a paste of the **Disperse Blue 148** powder with a small amount of dispersing agent and a little cold water.[\[2\]](#)
 - Gradually add warm water (40-50°C) to the paste while stirring to form a fine, stable dispersion.
 - Fill the dyeing vessel with the required volume of water and add the dispersing agent and leveling agent (if used).
 - Add the prepared dye dispersion to the dyeing vessel.
 - Adjust the pH of the dyebath to 4.5 - 5.5 using acetic acid.[\[2\]](#)[\[3\]](#)
- Dyeing Cycle:
 - Introduce the polyester material into the dyebath at a starting temperature of 50-60°C.

- Run the machine for 10-15 minutes at this temperature to ensure even wetting and penetration of auxiliaries.[\[1\]](#)
- Increase the temperature of the dyebath to 130°C at a rate of 1-2°C per minute.
- Maintain the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.[\[1\]](#)[\[3\]](#)
- After the dyeing time is complete, cool the dyebath down to 70-80°C at a rate of 1-2°C per minute.
- Rinsing and Reduction Clearing:
 - Drain the dyebath.
 - Rinse the dyed material with hot water (70-80°C) for 10 minutes.
 - Prepare a reduction clearing bath containing 1-2 g/L sodium hydrosulfite and 1-2 g/L sodium hydroxide.
 - Treat the dyed material in the reduction clearing bath at 70-80°C for 15-20 minutes to remove any unfixed dye from the fiber surface.
 - Rinse the material thoroughly with hot water and then with cold water until the water runs clear.
- Neutralization and Drying:
 - Neutralize the material in a bath containing 0.5-1.0 g/L acetic acid at 40°C for 10 minutes.
 - Rinse with cold water.
 - Hydroextract and dry the dyed polyester material in an oven or air dry.

Visualization of the Experimental Workflow

The following diagram illustrates the key stages of the high-temperature exhaust dyeing protocol for polyester fibers with **Disperse Blue 148**.



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Caption: High-temperature exhaust dyeing workflow for polyester.

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